

# Personal protective equipment for handling D-Fructose-d-2

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## Compound of Interest

Compound Name: D-Fructose-d-2

Cat. No.: B12393342

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## Essential Safety and Handling of D-Fructose

This guide provides crucial safety and logistical information for the handling and disposal of D-Fructose in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Key Safety Information

D-Fructose is not classified as a hazardous substance. However, adherence to good laboratory practices is essential to ensure safety.

Property	Value
Appearance	White crystalline powder
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>
Molecular Weight	180.16 g/mol
Melting Point	103-105 °C (217.4-221 °F)[1]
pH	5-7 (1.8% solution at 25°C)[1]
Occupational Exposure Limits	No data available[2][3][4][5][6]

## Personal Protective Equipment (PPE)

Proper personal protective equipment is crucial to minimize exposure and ensure safety when handling D-Fructose.

#### Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][7]

#### Skin Protection:

- Hand Protection: While some sources state that hand protection is not required, it is good practice to handle with gloves.[8] Gloves must be inspected before use, and proper glove removal technique should be followed to avoid skin contact.[5][9] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[5][9]
- Body Protection: Under normal use, special protective clothing is not required.[7]

#### Respiratory Protection:

- Respiratory protection is generally not required.[9]
- If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [3][7] A particulate filter device (EN 143) is recommended in case of dust formation.[8]

## Operational and Disposal Plans

#### Handling Procedures:

- Ensure adequate ventilation in the handling area.[3]
- Avoid the formation of dust.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not ingest or inhale the substance.[3]
- Wash hands thoroughly after handling.[3]

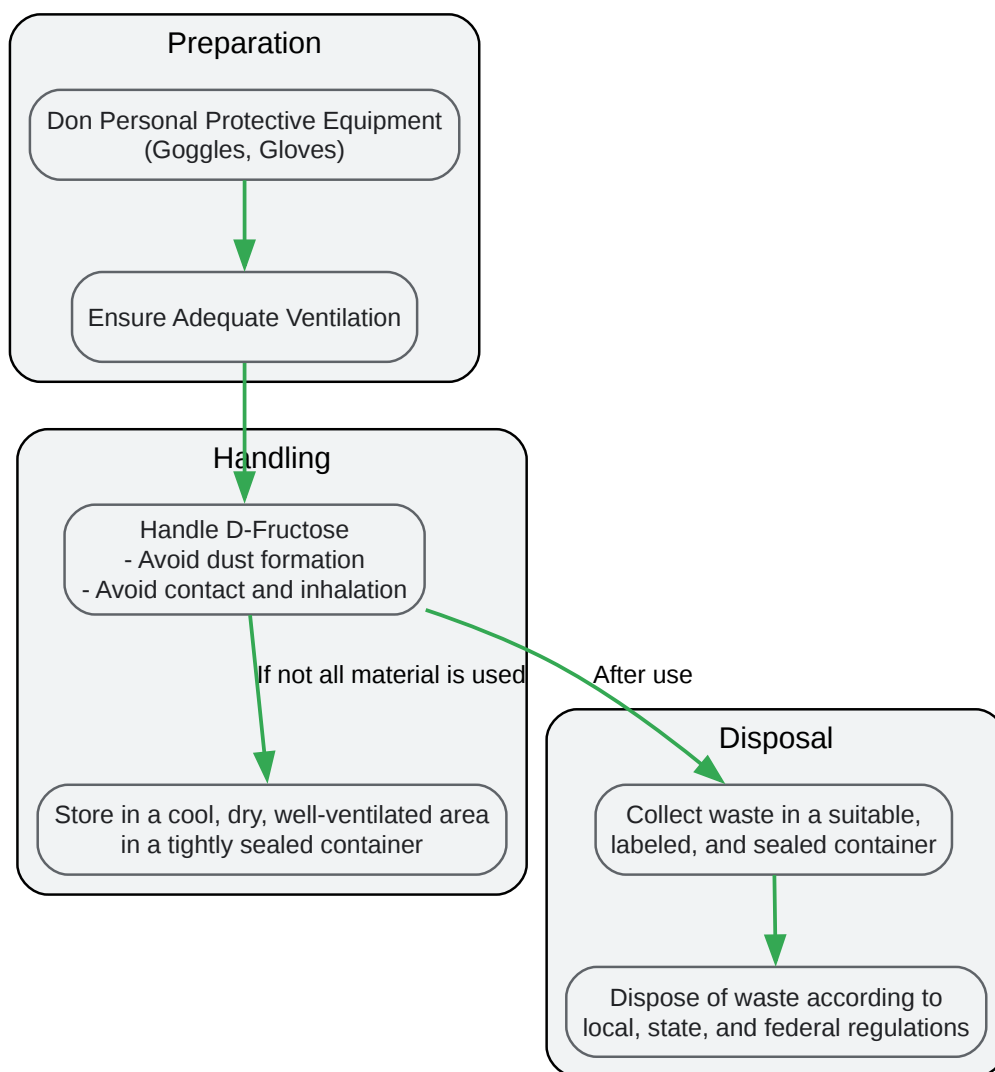
- Keep the container tightly closed when not in use.[\[9\]](#)
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)

#### Disposal Plan:

- Dispose of waste and contaminated materials in suitable, closed containers.[\[9\]](#)
- Follow all federal, state, and local regulations for waste disposal.
- Do not empty into drains.[\[3\]](#)
- Surplus and non-recyclable solutions should be sent to a licensed professional waste disposal service.[\[4\]](#)

## Safe Handling and Disposal Workflow

## Safe Handling and Disposal of D-Fructose



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Caption: Workflow for the safe handling and disposal of D-Fructose.

Note on Experimental Protocols: The provided information is based on Safety Data Sheets (SDS), which are documents that provide health and safety information about products,

substances, or chemicals. SDSs do not typically cite or provide detailed methodologies for scientific experiments. Therefore, no experimental protocols are included in this guidance.

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